

Safeguarding Your Laboratory: Proper Disposal Procedures for SN50

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SN50

Cat. No.: B15616779

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the proper disposal of **SN50**, a cell-permeable inhibitory peptide that acts as a potent inhibitor of NF- κ B nuclear translocation. Adherence to these procedures is critical for minimizing environmental impact and ensuring personnel safety.

SN50 is a synthetic peptide composed of the hydrophobic region of the signal peptide of Kaposi fibroblast growth factor (K-FGF) linked to the nuclear localization sequence (NLS) of the NF- κ B p50 subunit.^{[1][2]} This design allows it to permeate the cell membrane and specifically inhibit the translocation of the active NF- κ B complex into the nucleus.^{[1][3][4]} While it is a valuable tool in research, particularly in studies involving inflammation, cancer, and ventilator-induced lung injury, its bioactive nature necessitates careful handling and disposal.^{[3][5]}

Chemical and Physical Properties of SN50

A summary of the key properties of **SN50** is provided in the table below. This information is crucial for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C ₁₂₉ H ₂₃₀ N ₃₆ O ₂₉ S
Molecular Weight	2781.50 g/mol
CAS Number	213546-53-3
Appearance	Lyophilized (freeze-dried) solid
Purity	Typically >90% (HPLC/MS)
Counterion	Trifluoroacetate (TFA) salt
Storage	Store at -20°C or below in a tightly sealed container. [6]

Health and Safety Information

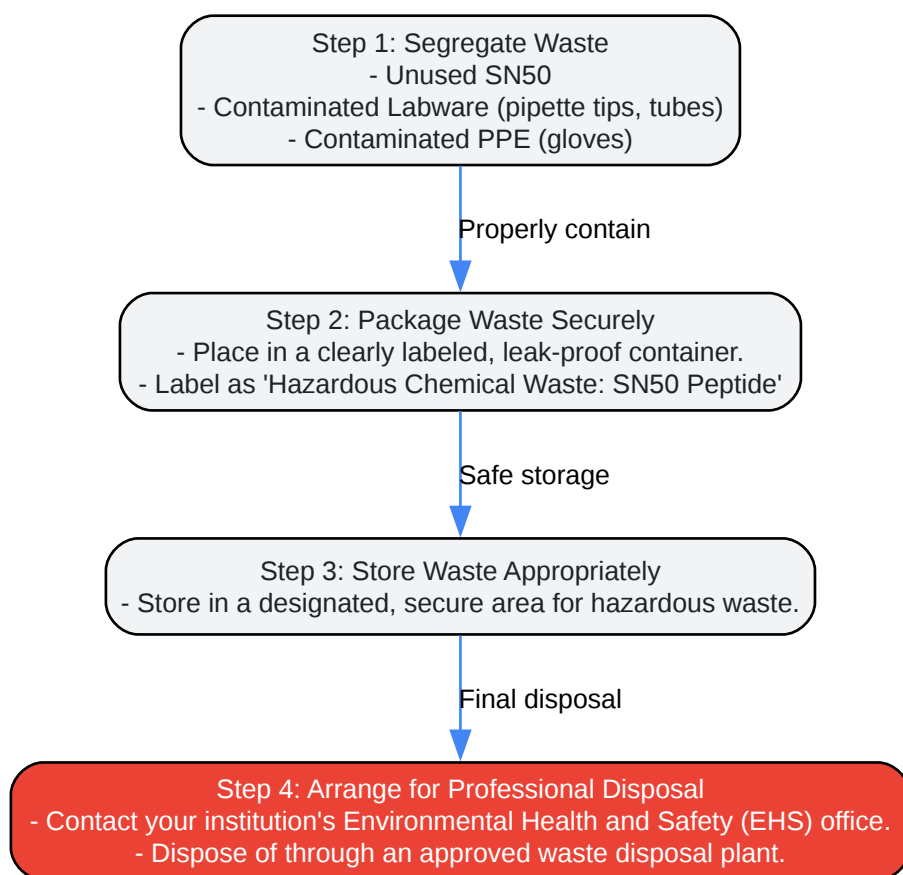
SN50 and similar peptide compounds may present potential health hazards. According to safety data sheets for similar chemicals, users should be aware of the following:

- Harmful if swallowed or inhaled.
- Causes skin and eye irritation.
- May cause respiratory tract irritation.[\[7\]](#)

Therefore, appropriate personal protective equipment (PPE), including gloves, lab coats, and safety goggles, should be worn at all times when handling **SN50**. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

SN50 Disposal Workflow

The following diagram outlines the recommended step-by-step procedure for the safe disposal of **SN50** waste.



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References

- 1. NF- κ B Inhibitor, SN50 - 1 mg [anaspec.com]
- 2. NF- κ B SN50, Cell-Permeable Inhibitor Peptide - Calbiochem | 481480 [merckmillipore.com]
- 3. jpt.com [jpt.com]
- 4. NF- κ B Inhibitor, SN50 - 1 mg | Peptides | Proteomics | Products | MoBiTec - a BIOZOL Brand [mobitec.com]

- 5. SN50, a Cell-Permeable Inhibitor of Nuclear Factor- κ B, Attenuates Ventilator-Induced Lung Injury in an Isolated and Perfused Rat Lung Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Nuclear Factor NF- κ B Inhibitor SN50 peptide [novoprolabs.com]
- 7. peptide.com [peptide.com]
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